

Flipper-TR® Probe: A Technical Guide to Measuring Membrane Tension

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Compound of Interest

Compound Name: *Flipper-TR probe*

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

The study of mechanobiology, which explores how physical forces regulate biological processes, has been significantly advanced by the development of molecular probes capable of measuring mechanical forces within living cells. Among these, the Flipper-TR® probe has emerged as an important tool for quantifying membrane tension, a critical parameter in a multitude of cellular events including cell division, migration, and endocytosis. This technical guide provides a comprehensive overview of the Flipper-TR® probe, from its discovery and mechanism of action to detailed experimental protocols and data analysis.

Discovery and Development

The Flipper-TR® probe is a fluorescent lipid tension reporter, or "FlipTR," developed to address the need for a sensitive and quantitative tool to measure membrane tension in live cells. It belongs to a family of "Flipper" probes designed by the Matile group, which are engineered to report on the organization of lipid bilayers. Flipper-TR® is a push-pull small molecule built around a bis(dithienothiophene) core. This structure allows the probe to readily insert into the plasma membrane of cells.^[1]

The key innovation of the Flipper probes lies in their mechanosensitive fluorescence. The two dithienothiophene flippers are twisted out of conjugation in a relaxed state due to steric hindrance.^[2] Increased lateral pressure in the membrane, which is a proxy for membrane tension, forces these flippers to adopt a more planar conformation. This planarization results in a red-shift in the excitation spectrum and, most importantly, an increase in the fluorescence lifetime of the probe.^{[1][2]} This change in fluorescence lifetime provides a quantifiable measure of membrane tension.

Derivatives of the Flipper-TR® probe have been developed to target specific intracellular organelles, enabling the investigation of membrane tension in the endoplasmic reticulum (ER), mitochondria, and lysosomes.^{[1][3]} These targeted probes, such as ER Flipper-TR®, Mito Flipper-TR®, and Lyso Flipper-TR®, incorporate specific targeting motifs to direct their localization within the cell.^{[3][4][5]}

Mechanism of Action

The functionality of the Flipper-TR® probe is based on its conformational change in response to the physical environment of the lipid bilayer.

In a relaxed membrane with low tension, the Flipper-TR® molecule adopts a twisted conformation, leading to a shorter fluorescence lifetime. As membrane tension increases, the lipids in the bilayer become more tightly packed, exerting lateral pressure on the probe. This pressure forces the dithienothiophene flippers to planarize, resulting in a longer fluorescence lifetime.^{[1][2]} This relationship between membrane tension and fluorescence lifetime is approximately linear, allowing for quantitative measurements using Fluorescence Lifetime Imaging Microscopy (FLIM).^[2]

Quantitative Data

The photophysical properties and fluorescence lifetime of Flipper-TR® are crucial for its application. The following tables summarize key quantitative data for the probe.

Table 1: Photophysical Properties of Flipper-TR®

Property	Value	Reference
λ_{abs} (in DMSO)	480 nm	[4][5][6]
λ_{fl} (in DMSO)	600 nm	[4][5][6]
ϵ_{max} (in DMSO)	$1.66 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$	[4][5][6]
Fluorescence Lifetime	2.8 - 7 ns	[4][5][6]
Quantum Yield (QY) (in AcOEt)	30%	[4][5][6]

Table 2: Average Fluorescence Lifetimes of Flipper Probes in HeLa Cells

Probe	Average Lifetime (ns)	Reference
Flipper-TR® (Plasma Membrane)	~4.5	[3]
ER Flipper-TR®	~3.5	[3]
Mito Flipper-TR®	~3.2	[3]
Lyso Flipper-TR®	~4.0	[3]

Experimental Protocols

Accurate and reproducible measurements of membrane tension using Flipper-TR® require careful adherence to experimental protocols. The following provides a detailed methodology for staining and imaging.

Preparation of Flipper-TR® Stock Solution

- **Dissolve:** Dissolve the contents of a Flipper-TR® vial (typically 50 nmol) in 50 μL of anhydrous DMSO to create a 1 mM stock solution.[7]
- **Storage:** Store the stock solution at -20°C or below. The solution is stable for approximately 3 months when stored properly. Allow the vial to warm to room temperature before opening.[7]

Staining of Live Cells

- **Prepare Staining Solution:** Dilute the 1 mM Flipper-TR® stock solution to a final concentration of 0.5 - 1 μ M in cell culture medium.[6] It is recommended to prepare this solution shortly before use. The presence of serum (e.g., FCS) in the medium may reduce labeling efficiency, and the probe concentration can be increased up to 2 μ M if the signal is low.[7]
- **Incubation:** Add the staining solution to the cells and incubate for 15-30 minutes. For tissues, a longer incubation time and higher concentration (e.g., 2 μ M for 30 minutes) may be necessary to ensure penetration.[8]
- **Washing (Optional):** The probe is fluorogenic, meaning it is only fluorescent when inserted into a lipid membrane.[9] Therefore, washing is not strictly necessary, especially for long-term imaging.

Fluorescence Lifetime Imaging Microscopy (FLIM)

- **Microscope Setup:** Use a FLIM system equipped with a pulsed laser for excitation.
- **Excitation:** Excite the Flipper-TR® probe at 488 nm.[6][7]
- **Emission Collection:** Collect the fluorescence emission through a 575-625 nm or 600/50 nm bandpass filter.[6][7]
- **Data Acquisition:** Acquire FLIM data using time-correlated single photon counting (TCSPC).
- **Data Analysis:** Fit the fluorescence decay curves with a double exponential model to extract two lifetime components, τ_1 and τ_2 . [3] The average lifetime (τ_{AVG}) is a weighted average of these two components. Changes in membrane tension are reflected in the changes of these lifetime values.

Applications and Significance

The Flipper-TR® probe has enabled researchers to investigate the role of membrane tension in a variety of biological contexts:

- **Cell Migration and Adhesion:** Studies have used Flipper-TR® to visualize membrane tension gradients in migrating cells, revealing that these gradients are long-ranged and linear in

adherent cells.[10]

- **Cell Division:** Membrane tension is a key regulator of cytokinesis, and Flipper-TR® can be used to monitor the dynamic changes in tension during this process.
- **Endocytosis and Exocytosis:** These processes involve significant membrane remodeling, and Flipper-TR® allows for the direct measurement of tension changes that accompany vesicle formation and fusion.
- **Bacterial Interactions:** Flipper-TR® has been successfully used to stain both Gram-positive and Gram-negative bacteria, providing insights into how bacteria 'feel' and respond to different surfaces.[11][12]
- **Drug Development:** Understanding how drugs affect membrane properties is crucial. Flipper-TR® can be employed to screen compounds that modulate membrane tension, potentially identifying new therapeutic agents.

Conclusion

The Flipper-TR® probe represents a significant advancement in the field of mechanobiology, providing a powerful tool for the quantitative imaging of membrane tension in living cells and organisms. Its sensitivity, specificity, and ease of use have made it an invaluable asset for researchers seeking to unravel the intricate interplay between mechanical forces and biological function. As research in this area continues to expand, the applications of Flipper-TR® and its derivatives are poised to provide even deeper insights into the fundamental mechanisms that govern life at the cellular and subcellular levels.

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